Optimizing MCC-134 placement in a multi-HAT stack for thermal stability

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	MCC-134
Cat. No.:	B1676261

Get Quote

Technical Support Center: MCC-134 Thermal Stability

This guide provides troubleshooting steps and frequently asked questions to help researchers, scientists, and drug development professionals optimize the thermal stability of the **MCC-134** Thermocouple Measurement HAT, particularly in a multi-HAT stack on a Raspberry Pi. Accurate thermocouple measurements require a thermally stable environment, and the heat generated by the Raspberry Pi and other HATs can impact the precision of your data.

Frequently Asked Questions (FAQs)

Q1: What is the **MCC-134** and why is thermal stability important for it?

The **MCC-134** is a 4-channel, 24-bit thermocouple measurement HAT (Hardware Attached on Top) for the Raspberry Pi.[1][2][3][4][5][6] It is designed for high-accuracy temperature readings.[3][4][5] Thermal stability is crucial because thermocouples work by measuring the temperature difference between a "hot" junction (at the point of measurement) and a "cold" junction (at the device's connection terminals).[7][8] The **MCC-134** has on-board sensors to measure the cold junction temperature.[1][7][8][9][10] If the temperature around the **MCC-134** fluctuates due to heat from the Raspberry Pi or other stacked HATs, it can introduce errors in the cold junction compensation and, consequently, in the final temperature reading.[2][7][8]

Q2: I'm seeing drift or unexpected fluctuations in my temperature readings. Could this be a thermal issue?

Yes, thermal instability is a likely cause. The Raspberry Pi's processor can generate significant heat, especially under heavy load, which can warm the air around the HAT stack.[2][7][8] This trapped heat can cause the temperature of the **MCC-134**'s cold junction compensation sensors to change, leading to measurement errors.[7] Sudden changes in ambient temperature can also contribute to these errors.[2]

Q3: What is the ideal placement for the **MCC-134** in a multi-HAT stack?

For optimal accuracy, the **MCC-134** should be placed as far away from the Raspberry Pi as possible within the stack.[2] Since the Raspberry Pi is the primary source of heat, this positioning helps to insulate the **MCC-134** from its thermal influence.[2]

Q4: Can I stack multiple **MCC-134** HATs? How does that affect thermal management?

Yes, you can stack up to eight MCC DAQ HATs, including multiple **MCC-134**s, on a single Raspberry Pi.[1][3][4][5][6][9][11] When stacking multiple HATs, the thermal challenges can be amplified due to reduced airflow and increased heat trapping between the boards.[12] It is even more critical in this configuration to ensure adequate cooling and to place the most sensitive HATs (like the **MCC-134**) furthest from the heat source.

Troubleshooting Guide

If you suspect thermal instability is affecting your **MCC-134**'s performance, follow these steps:

- Assess the Physical Setup:

  - Placement in Stack: Verify that the **MCC-134** is the furthest HAT from the Raspberry Pi.

  - Airflow: Ensure there is unrestricted airflow around your Raspberry Pi stack. Avoid enclosed spaces that can trap heat.

  - Spacing: If possible, use extended headers to increase the vertical space between HATs, which can improve natural convection.

- Monitor and Reduce Processor Load:

- The Raspberry Pi's CPU temperature can exceed 70°C when all four cores are under full load.[2][8]

- Running a program that only loads a single core can result in a processor temperature that is approximately 20°C cooler.[2][8]

- Use the command vcgencmd measure_temp in the Raspberry Pi terminal to monitor the CPU temperature.

- Implement Active Cooling:

  - A small fan providing steady airflow across the Raspberry Pi and the HAT stack is a highly effective way to dissipate heat and reduce measurement errors.[2][7][8]

  - Various cooling solutions are available for the Raspberry Pi, from simple fans to more advanced heat sink and fan combinations.

- Stabilize the Ambient Environment:

  - Position your experimental setup away from sources of fluctuating temperatures, such as heating or cooling vents.[2][7][8]

  - Sudden drafts or changes in room temperature can introduce errors.[2][8]

Quantitative Data Summary

The following table summarizes key thermal performance indicators for a Raspberry Pi 4, which can help in understanding the potential heat sources affecting your **MCC-134**.

Parameter	Value	Notes
Raspberry Pi 4 CPU Temperature (Idle)	~47-50°C	Temperature without any significant processing load.
Raspberry Pi 4 CPU Temperature (Under Load)	Can exceed 80°C	This is the throttling threshold for the CPU.[12]
Raspberry Pi 4 CPU Temperature (Loaded, with Heatsink)	~73°C	A simple heatsink can prevent CPU throttling under load.
Raspberry Pi 4 CPU Temperature (Loaded, with Fan)	~49-57°C	Active cooling provides a significant reduction in processor temperature.
Impact of Processor Load Reduction	~20°C cooler	Running a single-core load versus a four-core load.[2][8]

Experimental Protocols

Protocol 1: Establishing a Thermal Baseline

Objective: To determine the baseline thermal performance of your Raspberry Pi and **MCC-134** setup.

Methodology:

- Assemble your Raspberry Pi with the **MCC-134** in its intended multi-HAT stack configuration.

- Place the setup in a location with a stable ambient temperature.

- Power on the Raspberry Pi and let it idle for 30 minutes with no programs running.

- Record the Raspberry Pi's CPU temperature using vcgencmd measure_temp.

- Using the **MCC-134**, take a series of temperature readings from a known, stable temperature source (e.g., a well-insulated container of water at room temperature) over a 10-minute period.

Tech Support

- Now, run a CPU-intensive script on the Raspberry Pi for 30 minutes to bring it to a high operating temperature.

- Repeat steps 4 and 5.

- Analyze the data to see if there is a correlation between the Raspberry Pi's CPU temperature and the stability of the **MCC-134**'s readings.

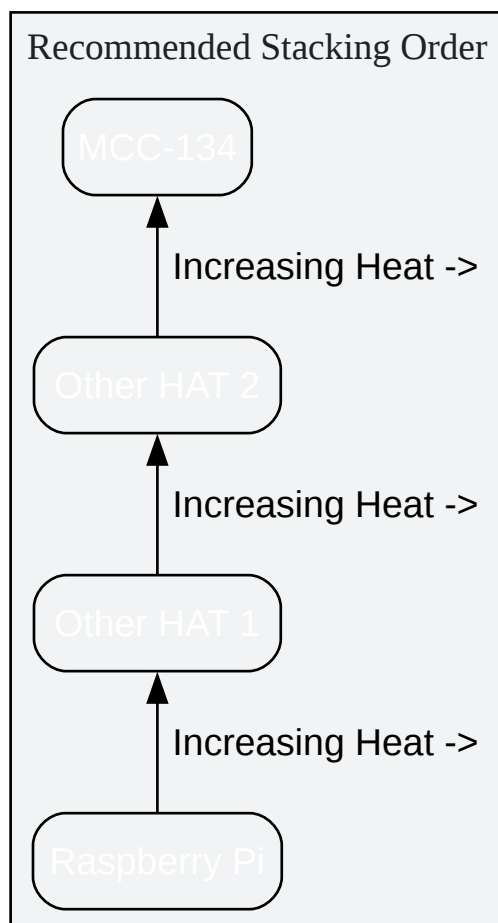Protocol 2: Evaluating Cooling Solutions

Objective: To quantify the effectiveness of different cooling solutions on the thermal stability of the **MCC-134**.
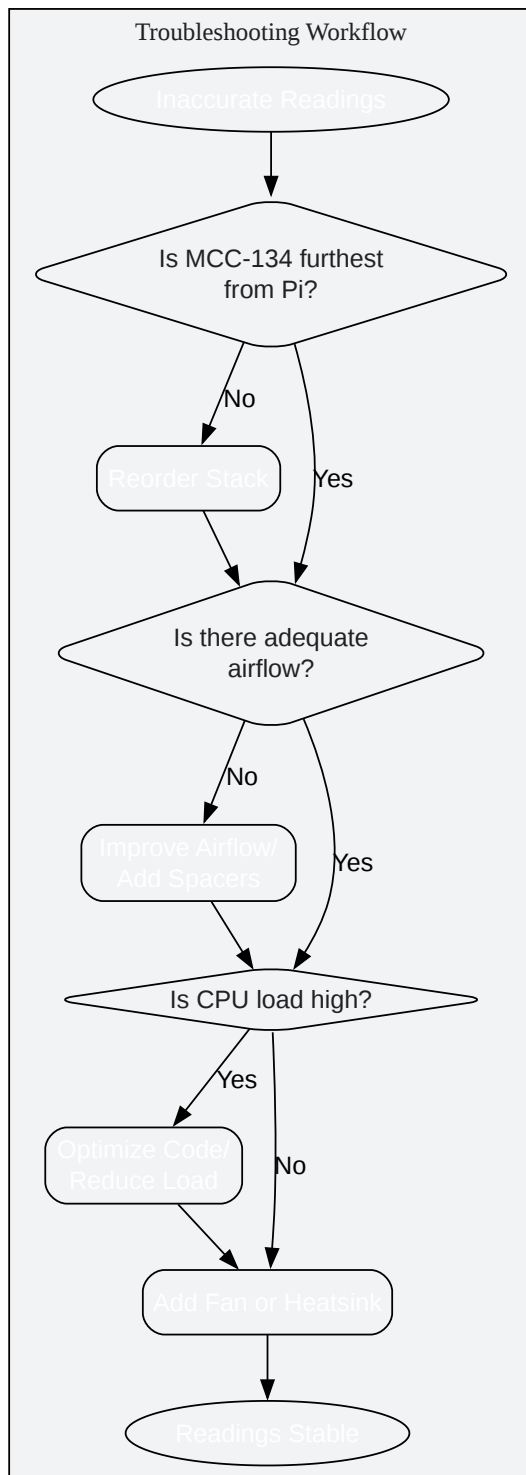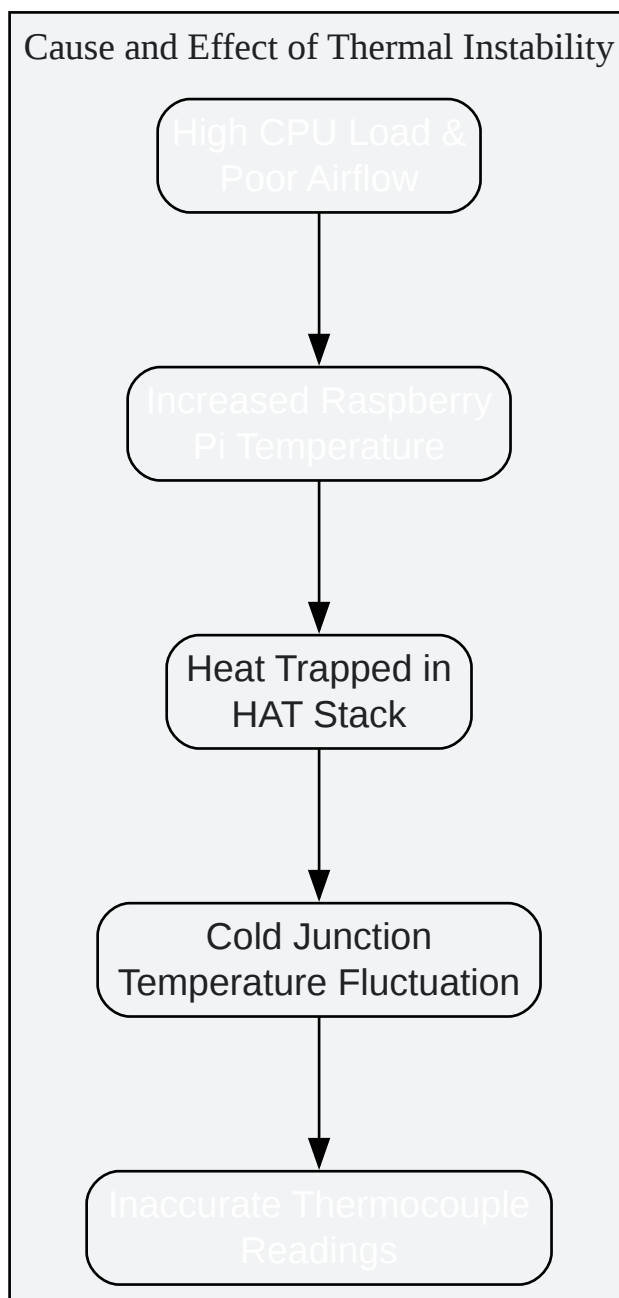
Methodology:

- Using the same setup as in Protocol 1, install a cooling solution (e.g., a fan or heatsink).

- Repeat the entire procedure from Protocol 1 (steps 3-8).

- Compare the data with and without the cooling solution. Look for a reduction in the Raspberry Pi's CPU temperature and an improvement in the stability of the **MCC-134**'s readings, especially when the CPU is under load.

Visualizations

Below are diagrams to help visualize key concepts for optimizing your **MCC-134** setup.

Recommended Stacking Order

MCC-134

↑ Increasing Heat ->

Other HAT 2

↑ Increasing Heat ->

Other HAT 1

↑ Increasing Heat ->

Raspberry Pi

Tech Support

Troubleshooting Workflow

Inaccurate Readings

Is MCC-134 furthest
from Pi?

No

Reorder Stack

Yes

Is there adequate
airflow?

No

Improve Airflow/
Add Spacers

Yes

Is CPU load high?

Yes

Optimize Code/
Reduce Load

No

Add Fan or Heatsink

Readings Stable

Tech Support

Cause and Effect of Thermal Instability

High CPU Load &
Poor Airflow

↓

Increased Raspberry
Pi Temperature

↓

Heat Trapped in
HAT Stack

↓

Cold Junction
Temperature Fluctuation

↓

Inaccurate Thermocouple
Readings

Click to download full resolution via product page

> ***Need Custom Synthesis?***
>
> *BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*
>
> *Email: info@benchchem.com or Request Quote Online.*

References

- 1. MCC 134 -DAQ-HAT MCC - 4 Thermocouple inputs for Raspberry Pi® [acquisys.fr]

- 2. Hardware Overview — MCC DAQ HAT Library 1.5.0 documentation [mccdaq.github.io]

- 3. testequipment.co.nz [testequipment.co.nz]

- 4. MCC 134: Thermocouple Measurement DAQ HAT for Raspberry Pi® - Digilent [digilent.com]

- 5. elexp.com [elexp.com]

- 6. firetaildaq.com.au [firetaildaq.com.au]

- 7. Measuring Thermocouples | MCC 134 and Raspberry Pi | DesignSpark [rs-online.com]

- 8. digilent.com [digilent.com]

- 9. files.digilent.com [files.digilent.com]

- 10. Digilent MCC 134 - 24-Bit, 4-Channel Thermocouple Measurement DAQ HAT for Raspberry Pi | TEquipment [tequipment.net]

- 11. jensentools.com [jensentools.com]

- 12. aliexpress.com [aliexpress.com]

- To cite this document: BenchChem. [Optimizing MCC-134 placement in a multi-HAT stack for thermal stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676261#optimizing-mcc-134-placement-in-a-multi-hat-stack-for-thermal-stability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com